

Isotussilagine molecular formula and molecular weight.

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Isotussilagine*

Cat. No.: *B3431560*

[Get Quote](#)

In-Depth Technical Guide: Isotussilagine

For Researchers, Scientists, and Drug Development Professionals

Abstract

Isotussilagine, a naturally occurring pyrrolizidine alkaloid, has garnered interest within the scientific community for its potential biological activities. This technical guide provides a comprehensive overview of the fundamental molecular properties of **Isotussilagine**, including its molecular formula and molecular weight. While specific experimental protocols for the synthesis, extraction, and detailed biological signaling pathways of **Isotussilagine** remain areas of active investigation, this document outlines general methodologies for the study of related compounds, which can serve as a foundational framework for future research.

Molecular Properties

Isotussilagine is classified as a pyrrolizidine alkaloid.[1] Its core chemical identity is defined by its molecular formula and molecular weight, which are critical parameters for any experimental design and data interpretation.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₇ NO ₃	[2][3]
Molecular Weight	199.25 g/mol	[2][3]
IUPAC Name	methyl (1S,2R,8S)-2-hydroxy-2-methyl-1,3,5,6,7,8-hexahydropyrrolizine-1-carboxylate	[2]
CAS Number	91108-32-6	[2]

Potential Biological Activities and Signaling Pathways

While direct and extensive studies on the specific signaling pathways modulated by **Isotussilagine** are not widely published, research on related pyrrolizidine alkaloids and other natural compounds suggests potential areas of investigation. The NF-κB (Nuclear Factor kappa B) signaling pathway, a pivotal regulator of inflammation, is a plausible target for **Isotussilagine**'s bioactivity.

NF-κB Signaling Pathway

The NF-κB pathway is a cornerstone of the inflammatory response. Its activation leads to the transcription of pro-inflammatory genes, including cytokines and chemokines. Many natural compounds exert their anti-inflammatory effects by inhibiting this pathway.

A logical workflow for investigating the effect of **Isotussilagine** on the NF-κB pathway would involve cell-based assays.

Figure 1: Experimental workflow to study **Isotussilagine**'s effect on NF-κB.

Methodologies for Investigation

Extraction and Isolation

Isotussilagine has been identified in plants such as *Petasites japonicus*. A general protocol for the extraction and isolation of pyrrolizidine alkaloids from plant material serves as a starting

point for obtaining purified **Isotussilagine**.

Experimental Protocol: General Extraction and Isolation of Pyrrolizidine Alkaloids

- Plant Material Collection and Preparation: Collect fresh plant material (e.g., leaves, roots of *Petasites japonicus*). Dry the material at room temperature or in an oven at low heat (40-50°C) and grind it into a fine powder.
- Extraction:
 - Macerate the powdered plant material in an appropriate solvent (e.g., methanol or ethanol) at room temperature for 24-48 hours with occasional shaking.
 - Alternatively, perform Soxhlet extraction for a more exhaustive extraction process.
- Filtration and Concentration: Filter the extract through cheesecloth or filter paper to remove solid plant debris. Concentrate the filtrate using a rotary evaporator under reduced pressure to obtain a crude extract.
- Acid-Base Partitioning:
 - Dissolve the crude extract in an acidic aqueous solution (e.g., 2% sulfuric acid) to protonate the alkaloids, making them water-soluble.
 - Wash the acidic solution with a non-polar solvent (e.g., diethyl ether or hexane) to remove non-alkaloidal compounds.
 - Basify the aqueous layer with a base (e.g., ammonium hydroxide) to a pH of 9-10 to deprotonate the alkaloids, making them soluble in organic solvents.
 - Extract the alkaloids into an organic solvent (e.g., chloroform or dichloromethane).
- Purification:
 - Dry the organic extract over anhydrous sodium sulfate and concentrate it.
 - Subject the concentrated extract to column chromatography on silica gel or alumina. Elute with a gradient of solvents (e.g., chloroform-methanol) to separate the individual alkaloids.

- Monitor the fractions by thin-layer chromatography (TLC) and combine fractions containing the compound of interest.
- Crystallization: Further purify the isolated compound by recrystallization from a suitable solvent system to obtain pure crystals of **Isotussilagine**.

Total Synthesis

The total synthesis of complex natural products like **Isotussilagine** is a challenging endeavor. While a specific, published total synthesis for **Isotussilagine** is not readily available, a general logical workflow for such a synthesis can be conceptualized.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Isoastragaloside I inhibits NF-κB activation and inflammatory responses in BV-2 microglial cells stimulated with lipopolysaccharide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pharmacy.hebmu.edu.cn [pharmacy.hebmu.edu.cn]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Isotussilagine molecular formula and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3431560#isotussilagine-molecular-formula-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com